

Methods for regioselective disulfide bond formation using Boc-Cys-OH

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Compound of Interest

Compound Name: (S)-2-((tert-butoxycarbonyl)amino)-3-mercaptopropanoic acid

CAS No.: 149270-12-2

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Application Note: Strategic Regioselective Disulfide Formation in Peptide Synthesis

Subtitle: Leveraging Orthogonal Protection with Boc-Cys-OH for Complex Cysteine-Rich Peptides

Executive Summary

The formation of multiple disulfide bonds in correct regiochemical arrangements is one of the most significant challenges in peptide chemistry. In "one-pot" oxidation methods, thermodynamic equilibration often leads to scrambled isomers, particularly in insulin-like peptides, conotoxins, and defensins. This guide details a deterministic, two-stage protocol using Boc-Cys-OH derivatives. By utilizing the orthogonality between HF-labile groups (4-Methylbenzyl) and Iodine-labile groups (Acetamidomethyl), researchers can force the formation of specific disulfide bridges, ensuring high yield of the native fold.

The Strategic Framework: Orthogonal Protection

The core of this method relies on the "Divide and Conquer" strategy. In a peptide requiring two distinct disulfide bonds (Cys1–Cys4 and Cys2–Cys3), we employ two distinct protecting group classes compatible with Boc-Solid Phase Peptide Synthesis (Boc-SPPS).

System A: The HF-Labile Pair (Bridge 1)

- Reagent: Boc-Cys(4-MeBzl)-OH (4-Methylbenzyl protection) or Boc-Cys(Mob)-OH.
- Mechanism: These groups are stable to TFA (used for Boc removal) but are cleaved completely by anhydrous Hydrogen Fluoride (HF) or Trifluoromethanesulfonic acid (TFMSA).
- Result: After resin cleavage, these cysteines are released as free thiols (-SH), ready for immediate oxidation.

System B: The Iodine-Labile Pair (Bridge 2)

- Reagent: Boc-Cys(Acm)-OH (Acetamidomethyl protection).
- Mechanism: The Acm group is hyper-stable. It survives TFA deprotection and, critically, survives HF cleavage.
- Result: After resin cleavage, these cysteines remain protected. They are selectively unmasked and oxidized in a single step using Iodine () in a subsequent post-cleavage reaction.

Comparative Data: Protecting Group Compatibility

Protecting Group	Reagent Structure	Stability (Boc-SPPS)	Cleavage Condition	Role in Regioselectivity
4-MeBzl	4-Methylbenzyl	Stable to 50% TFA	High HF / TFMSA	Bridge 1: Forms free thiols upon resin cleavage.
Mob	4-Methoxybenzyl	Stable to 50% TFA	High HF / Low HF	Bridge 1: Alternative to MeBzl; easier to remove.
Acm	Acetamidomethyl	Stable to HF & TFA	Iodine () / TI(III)	Bridge 2: Remains intact during Bridge 1 formation.
StBu	tert-Butylthio	Stable to HF & TFA	Phosphines / Thiols	Alternative: Requires reduction before oxidation.

Detailed Experimental Protocols

Phase 1: Synthesis and First Bridge Formation

Objective: Synthesize the peptide backbone, cleave from resin, and form the first disulfide bond between the HF-labile cysteines.

Reagents Required:

- Boc-Cys(4-MeBzl)-OH (for positions 1 and 4)
- Boc-Cys(Acm)-OH (for positions 2 and 3)
- Anhydrous Hydrogen Fluoride (HF)
- p-Cresol (Scavenger)

- Ammonium Bicarbonate buffer (pH 8.0)

Protocol:

- Assembly: Synthesize the peptide using standard Boc-SPPS cycles (TFA deprotection, HBTU/DIEA coupling).
- HF Cleavage:
 - Place the dried resin in a Teflon reaction vessel.
 - Add p-Cresol (10% v/v) as a scavenger.
 - Condense anhydrous HF into the vessel at -78°C.
 - React at 0°C for 60 minutes. Note: This removes the peptide from the resin and cleaves the 4-MeBzl groups, but leaves the AcM groups intact.
 - Evaporate HF under nitrogen flow.
- Ether Precipitation: Precipitate the crude peptide with cold diethyl ether to remove scavengers.
- First Oxidation (Air/DMSO):
 - Dissolve the crude peptide (now containing free -SH at sites 1 & 4 and Cys(AcM) at sites 2 & 3) in 0.1 M Ammonium Bicarbonate (pH 7.5–8.0) at a dilute concentration (0.1–0.5 mg/mL) to favor intramolecular cyclization.
 - Stir open to the air for 24–48 hours OR add 5% DMSO to accelerate oxidation.
 - Monitor: Use HPLC. The peak will shift due to the formation of the first hydrophobic loop.
- Purification: Lyophilize and purify the mono-cyclic intermediate via RP-HPLC.

Phase 2: Iodine-Mediated Second Bridge Formation

Objective: Selectively activate the AcM-protected cysteines to form the second disulfide bond.

Reagents Required:

- Glacial Acetic Acid (AcOH)
- Methanol (MeOH)[1]
- Iodine (
)[1][2][3][4][5]
- Ascorbic Acid (Quench)

Protocol:

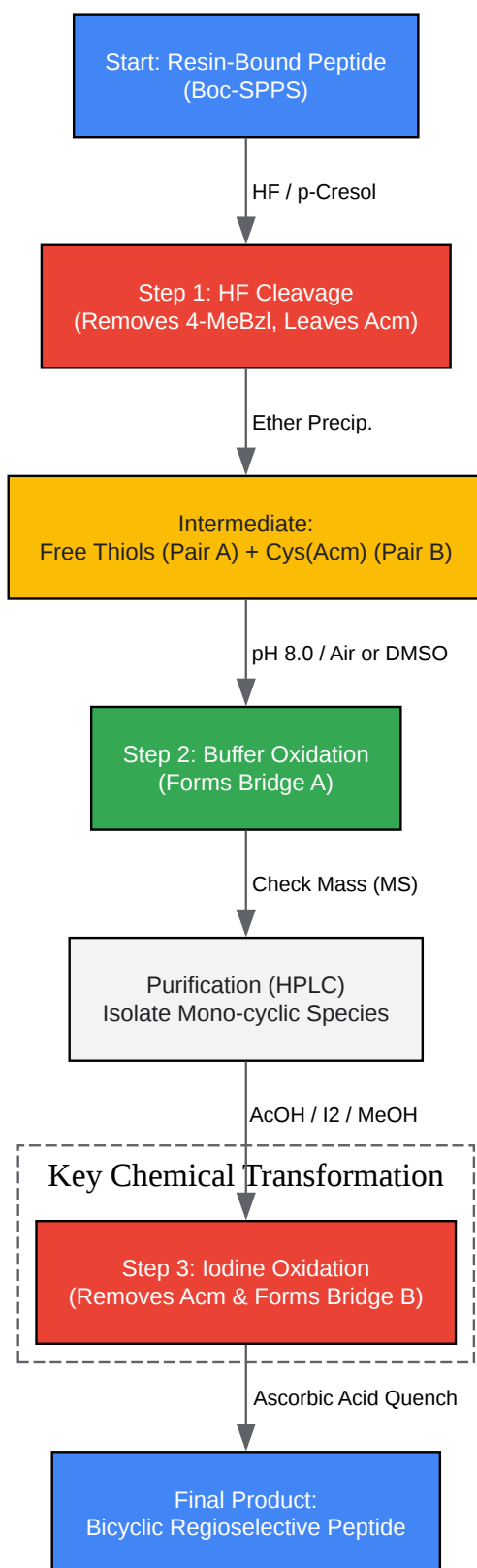
- Dissolution: Dissolve the purified mono-cyclic peptide in a mixture of AcOH:H₂O (4:1) or 80% MeOH. Ensure the concentration is low (approx. 1 mM) to prevent intermolecular dimerization.
- Oxidation:
 - Prepare a fresh 50 mM solution of Iodine in MeOH.
 - Add the Iodine solution dropwise to the peptide solution with vigorous stirring.
 - Continue addition until a persistent light yellow/amber color remains (indicating excess Iodine).
 - Stir for 30–60 minutes at room temperature.
 - Mechanism:[6][7] Iodine attacks the sulfur of the Acm group, forming a sulphenyl iodide intermediate which is rapidly attacked by the second Acm-protected sulfur, releasing the Acm acetamide byproduct and forming the disulfide bond.
- Quenching:
 - Add 1 M aqueous Ascorbic Acid dropwise.
 - The solution will instantly turn clear (reduction of excess

to Iodide).

- Extraction/Purification:
 - Dilute the reaction mixture with water (to <10% organic solvent).[3]
 - Extract with ether to remove organic byproducts (optional) or load directly onto a preparative C18 HPLC column.
 - Elute with an Acetonitrile/Water gradient (with 0.1% TFA).

Workflow Visualization

The following diagram illustrates the logical flow of the regioselective strategy, highlighting the critical decision points and chemical transformations.



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Figure 1: Step-wise workflow for regioselective disulfide formation using Boc-Cys(4-MeBzl) and Boc-Cys(Acm).

Troubleshooting & Critical Considerations

- **Scavenger Interference:** During HF cleavage, avoid thioanisole if you are sensitive to S-alkylation, though it is a common scavenger. For Acm-containing peptides, p-Cresol is generally safer.
- **Iodine Over-Oxidation:** While rare, Iodine can over-oxidize Methionine (Met) to sulfoxide or Tryptophan (Trp).
 - **Solution:** If the peptide contains Met/Trp, perform the reaction at 0°C and minimize Iodine exposure time. Alternatively, use Thallium(III) trifluoroacetate (highly toxic, use with extreme caution) as an alternative to Iodine for Acm removal if Trp modification is observed.
- **Solubility:** Acm-protected peptides are often more hydrophobic. If the intermediate precipitates in the oxidation buffer, add Guanidine HCl (6M) or Acetonitrile (up to 20%).

References

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